

Application Notes and Protocols: Kemptamide in In Vitro Phosphorylation Assays

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Compound of Interest

Compound Name: *Kemptamide*

Cat. No.: *B1673387*

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These application notes provide detailed protocols and guidance on utilizing **Kemptamide**, a synthetic peptide substrate, for in vitro phosphorylation assays, with a primary focus on cAMP-dependent Protein Kinase (PKA).

Introduction

Kemptamide, with the amino acid sequence Leu-Arg-Arg-Ala-Ser-Leu-Gly (LRRASLG), is a highly specific and efficient substrate for Protein Kinase A (PKA).^{[1][2][3]} Its defined sequence and consistent performance make it an invaluable tool for studying PKA activity, screening for inhibitors, and investigating cellular signaling pathways. These notes offer a summary of optimal concentrations and detailed experimental protocols for its use in in vitro kinase assays.

Data Presentation: Kemptamide Concentration and Kinetic Parameters

The following tables summarize key quantitative data for the use of **Kemptamide** in PKA-mediated in vitro phosphorylation assays, compiled from various studies.

Table 1: Recommended **Kemptamide** Concentrations for In Vitro PKA Assays

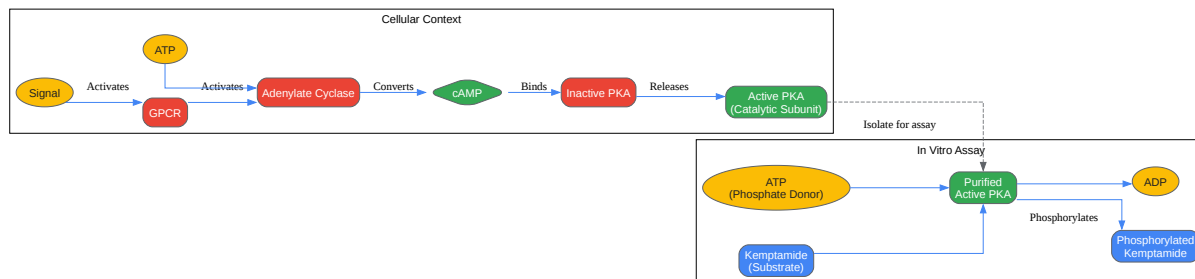
Assay Type	Recommended Kemptamide Concentration	Source
Ultrahigh-Throughput Screening (Kinase-Glo®)	30 μ M	[4]
General Kinase Activity Assay	50 μ M	[5]
Non-Radioactive Fluorescent Assay	60 μ M	[6]
Generic Peptide Substrate Assay	200 - 400 μ M	[3]

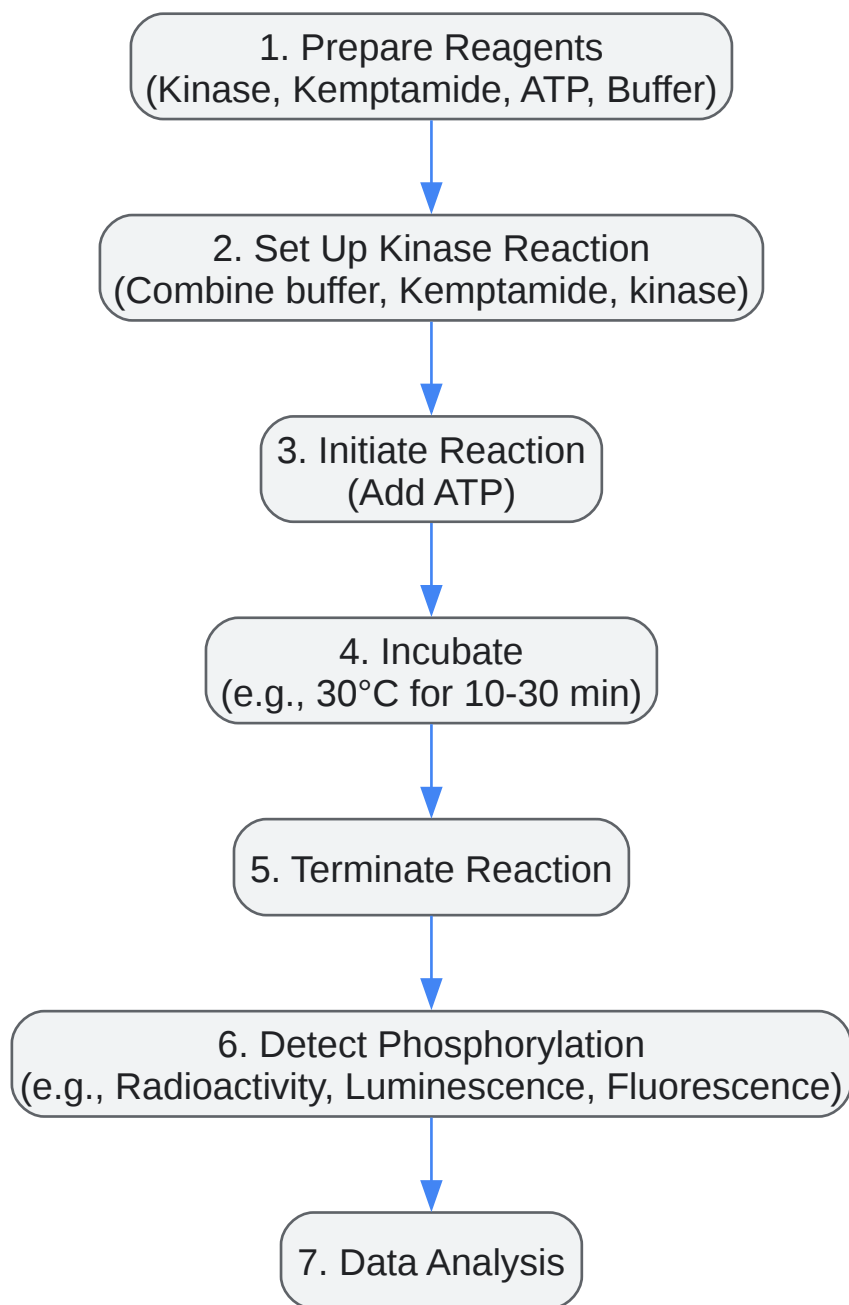
Table 2: Kinetic Constants of **Kemptamide** for PKA

Parameter	Value	Organism/Study System	Source
Km	3-4 μ M	Intact cells	[7]
Km	24.7 \pm 3.8 μ M	Trypanosoma equiperdum	[8]

Signaling Pathway and Experimental Workflow

PKA Signaling Pathway Involving Kemptamide





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